

Hexamethylene amiloride proper disposal procedures

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Compound of Interest

Compound Name: Hexamethylene amiloride

Cat. No.: B073147

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Proper Disposal of Hexamethylene Amiloride (HMA)

This guide provides essential safety and logistical information for the proper disposal of **Hexamethylene amiloride** (HMA), a potent derivative of amiloride. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with regulations.

Immediate Safety Considerations

Hexamethylene amiloride is classified as toxic if swallowed, in contact with skin, or if inhaled.
[1][2] Therefore, adherence to strict safety protocols is mandatory during handling and disposal.

- **Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment when handling HMA. This includes chemical-resistant gloves, protective clothing, and tightly sealed safety goggles.[1][3] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[1][2]
- **Spill Response:** In the event of a spill, evacuate unnecessary personnel from the area. Prevent the formation of dust.[4] Carefully sweep up the solid material and place it into a suitable, labeled, and closed container for disposal.[3] Avoid allowing the chemical to enter drains or waterways.[1][4]

Step-by-Step Disposal Procedure

The disposal of HMA must be carried out in accordance with local, state, and federal regulations.^[4] Do not dispose of HMA down the drain or in the regular trash.

- Waste Identification and Collection:
 - Treat all HMA, including unused product, contaminated materials (e.g., pipette tips, paper towels), and spill cleanup debris, as hazardous waste.
 - Collect solid HMA waste in a clearly labeled, dedicated hazardous waste container. The container must be in good condition, compatible with the chemical, and have a secure lid.^{[5][6][7]}
 - For solutions containing HMA, use a compatible, leak-proof liquid waste container. Do not mix with incompatible wastes.^{[8][9]}
- Labeling:
 - As soon as the first drop of waste is added, affix a hazardous waste label to the container.^[6]
 - The label must include the full chemical name: "**Hexamethylene amiloride**" or "5-(N,N-Hexamethylene)-amiloride," and list all constituents of any mixture.^{[5][6]}
- Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area at or near the point of generation.^[6]
 - Ensure the storage area is secure and away from incompatible materials.^[6]
 - Keep the container closed at all times except when adding waste.^{[5][7]}
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.^[9]

- Do not attempt to transport the waste yourself. Disposal should be entrusted to a licensed waste disposal company.[\[4\]](#)
- Empty Container Disposal:
 - Thoroughly empty the original HMA container.
 - For containers of highly toxic chemicals, the first three rinses with a suitable solvent must be collected and disposed of as hazardous waste.[\[9\]](#)
 - After proper rinsing and air-drying, deface the original label and dispose of the container as instructed by your institution's EHS office.[\[7\]](#)

Safety and Hazard Data

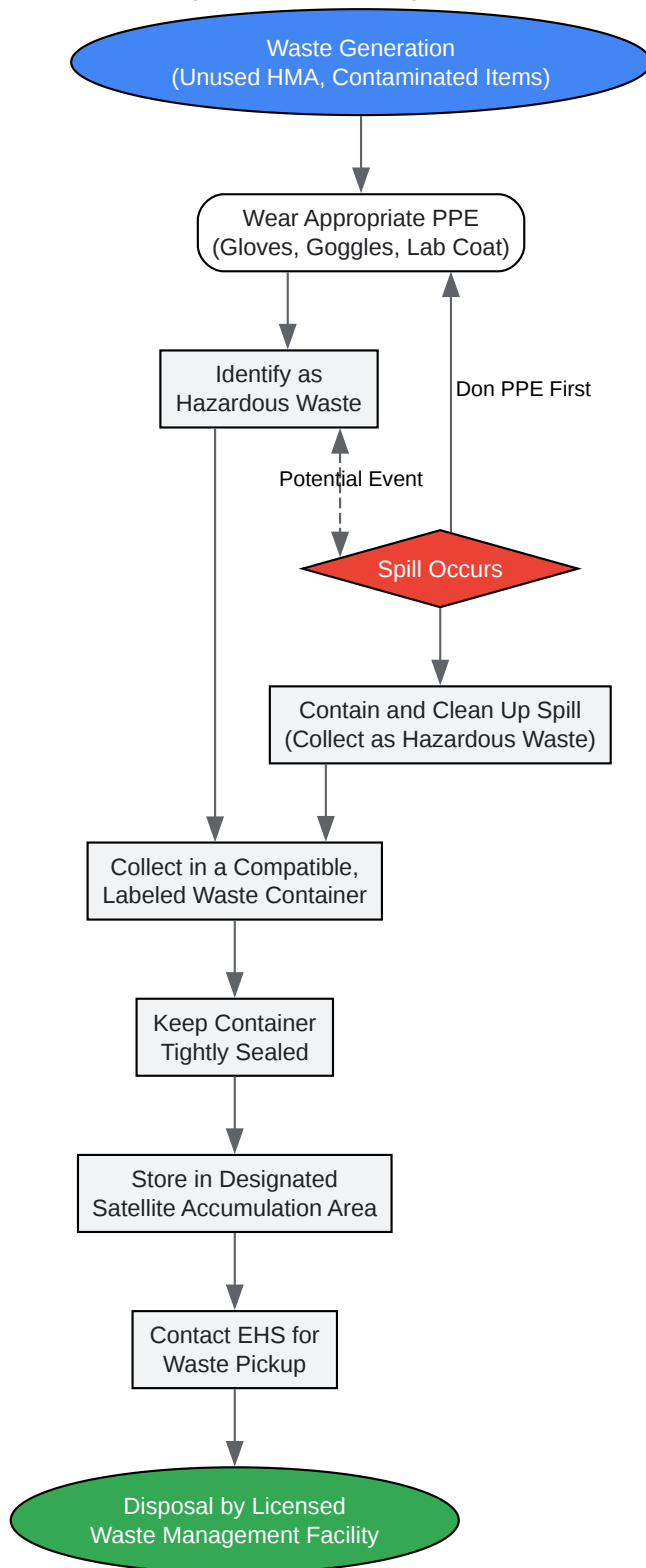
The following table summarizes key hazard information for **Hexamethylene amiloride**.

Hazard Classification	GHS Codes	Personal Protective Equipment (PPE) Recommendations
Acute Toxicity, Oral	H301	Wear chemical-resistant gloves (e.g., nitrile), protective clothing, and safety glasses with side shields. [1]
Acute Toxicity, Dermal	H311	Handle in a well-ventilated area or chemical fume hood. [1] [2]
Acute Toxicity, Inhalation	H331	Do not eat, drink, or smoke when using this product. [1] [2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Hexamethylene amiloride**.

Hexamethylene Amiloride Disposal Workflow



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Caption: Logical workflow for the safe disposal of **Hexamethylene amiloride** waste.

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